

aminopropylsilane CAS number and molecular weight

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Compound of Interest

Compound Name: Aminopropylsilane

Cat. No.: B1237648

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Introduction: Understanding "Aminopropylsilane"

The term "**aminopropylsilane**" can refer to more than one chemical entity, which can be a source of confusion. The fundamental structure is a propyl chain with an amino group and a silane group. However, in research and industrial applications, the term most commonly refers to functionalized derivatives. This guide will focus on the most prevalent of these, (3-Aminopropyl)triethoxysilane (APTES), due to its extensive use in surface functionalization, bioconjugation, and materials science.^{[1][2]} A brief comparison with the basic **aminopropylsilane** structure is provided for clarity.

This document serves as a technical resource for researchers, scientists, and drug development professionals, providing detailed information on the properties, mechanisms, and applications of APTES, along with practical experimental protocols.

Core Physicochemical Properties

A clear distinction between the basic **aminopropylsilane** and the widely used (3-Aminopropyl)triethoxysilane (APTES) is essential. The following table summarizes their key identifiers.

Compound Name	(3-Aminopropyl)triethoxysilane (APTES)	Aminopropylsilane
Synonyms	3-Triethoxysilylpropylamine, APTES	3-Silyl-1-propanamine
CAS Number	919-30-2	6382-82-7
Molecular Formula	C ₉ H ₂₃ NO ₃ Si	C ₃ H ₈ NSi
Molecular Weight (g/mol)	221.37	86.19

Further physicochemical properties of (3-Aminopropyl)triethoxysilane (APTES) are detailed in the table below.

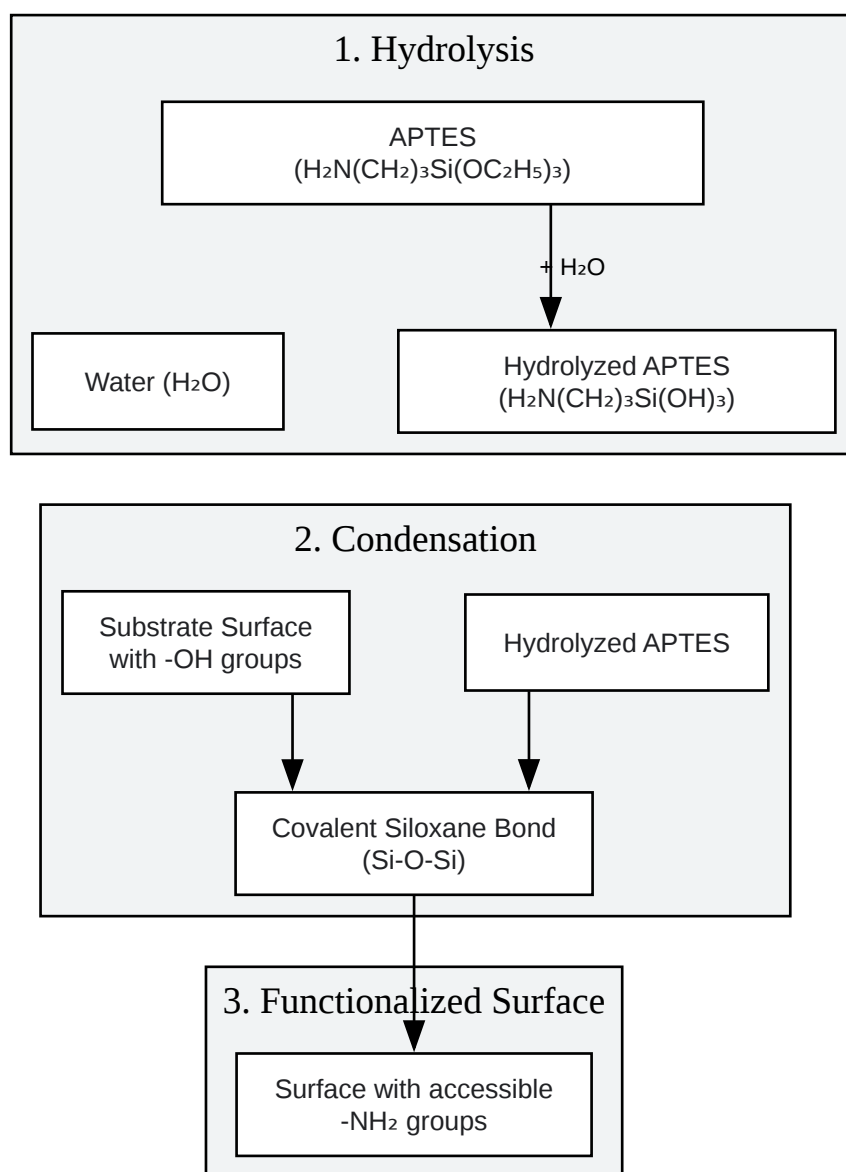
Property	Value
Appearance	Colorless to pale yellow liquid
Density	0.946 g/mL
Boiling Point	217 °C (423 °F; 490 K)
Melting Point	-70 °C (-94 °F; 203 K)
Flash Point	98 °C (208 °F; 371 K)
Solubility	Soluble in water, acetone, toluene, ethanol

Mechanism of Action: The Silanization Process

(3-Aminopropyl)triethoxysilane is widely used to functionalize surfaces, a process known as silanization. This process introduces reactive primary amine groups onto a substrate, which can then be used for the covalent attachment of biomolecules, drugs, or other organic films.^[2]^[3] The silanization of oxide surfaces, such as silica or glass, is a complex reaction that involves three main steps: hydrolysis, condensation, and phase separation.^[4]

- **Hydrolysis:** The ethoxy groups (-OC₂H₅) of APTES react with water to form silanol groups (-Si-OH). This reaction can be catalyzed by acid or base.

- **Condensation:** The newly formed silanol groups on the APTES molecule can then condense in two ways: with other APTES molecules to form oligomers, or with hydroxyl groups on the substrate surface (e.g., Si-OH on a glass slide) to form stable siloxane bonds (Si-O-Si).[4][5]
- **Covalent Attachment:** This results in the covalent attachment of the **aminopropylsilane** to the surface, with the aminopropyl group oriented away from the surface, available for further reactions.[6]



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Mechanism of APTES Silanization on a Hydroxylated Surface.

Key Applications in Research and Drug Development

The bifunctional nature of APTES makes it a versatile tool in various scientific fields.

- **Surface Functionalization for Biosensors:** APTES is frequently used to modify oxide surfaces to create a stable layer for immobilizing bioreceptors, which is a critical step in the development of sensitive and selective biosensors.[\[4\]](#)
- **Nanoparticle Modification:** Silica and iron oxide nanoparticles are often coated with APTES to introduce amine groups.[\[3\]](#)[\[7\]](#) These functionalized nanoparticles can then be conjugated with drugs, targeting ligands, or imaging agents for applications in drug delivery and diagnostics.[\[8\]](#)
- **Cell Culture and Tissue Engineering:** APTES is used to modify the surface of materials like polydimethylsiloxane (PDMS) to increase their hydrophilicity and promote cell adhesion.[\[9\]](#) [\[10\]](#) This is crucial for creating suitable microenvironments for long-term cell culture studies and in the fabrication of microfluidic devices for organ-on-a-chip models.[\[11\]](#)[\[12\]](#)
- **Biomolecule Immobilization:** The amine groups introduced by APTES provide a reactive handle for attaching proteins, DNA, and other biomolecules to surfaces like glass slides or microplates for various bioassays and diagnostic applications.[\[13\]](#)[\[14\]](#)
- **Chromatography:** APTES was originally developed as an adsorbent for affinity chromatography, and it continues to be used to modify stationary phases for specific separation applications.[\[11\]](#)

Experimental Protocols

The following are detailed methodologies for common APTES functionalization procedures.

Post-Synthesis Grafting of APTES onto Silica Nanoparticles

This protocol is adapted from established methods for modifying pre-synthesized silica nanoparticles.[\[3\]](#)

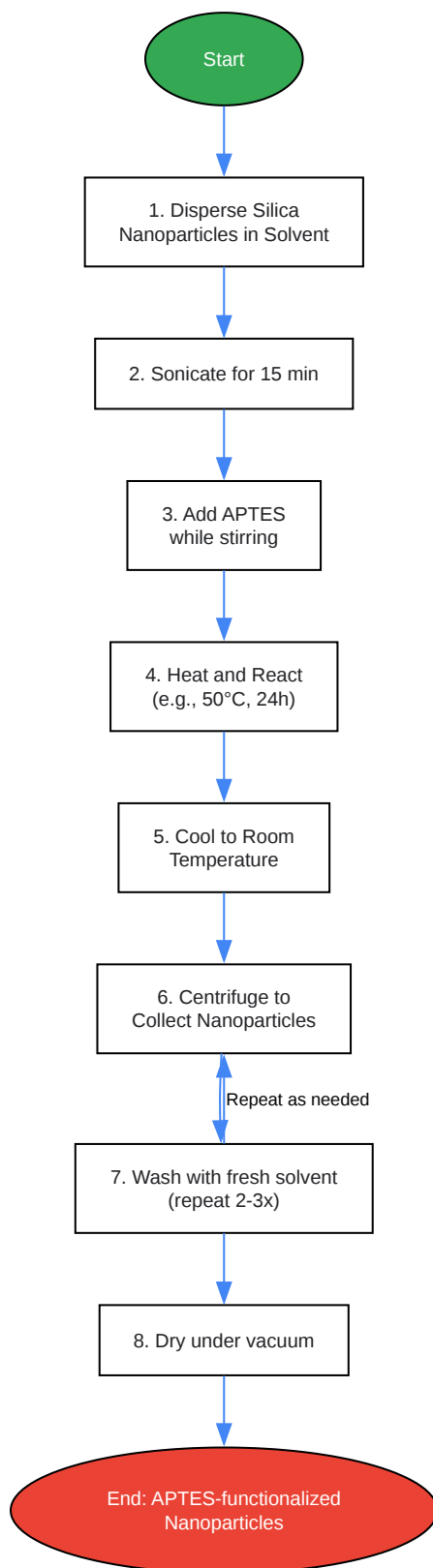
Materials:

- Silica Nanoparticles (SNPs)
- (3-Aminopropyl)triethoxysilane (APTES)
- Anhydrous Toluene or Ethanol
- Sonicator
- Centrifuge
- Reaction vessel with a condenser
- Magnetic stirrer and stir bar

Procedure:

- Dispersion of Nanoparticles: Disperse the silica nanoparticles in the chosen anhydrous solvent (e.g., toluene) in the reaction vessel.
- Sonication: Sonicate the suspension for at least 15 minutes to ensure a homogenous dispersion and to break up any aggregates.[\[3\]](#)
- Addition of APTES: While stirring, add the desired amount of APTES to the nanoparticle suspension.
- Reaction: Heat the mixture to a specific temperature (e.g., 50°C or reflux) and allow it to react for a set time (e.g., 12-24 hours) under an inert atmosphere if necessary.[\[15\]](#)[\[16\]](#)
- Washing and Purification: After the reaction is complete, cool the suspension to room temperature. Collect the functionalized nanoparticles by centrifugation.
- Resuspension and Washing: Discard the supernatant and resuspend the nanoparticles in fresh solvent (e.g., ethanol or toluene). Repeat the centrifugation and resuspension steps multiple times to remove unreacted APTES.[\[16\]](#)

- Drying: Dry the final product under vacuum to obtain the amine-functionalized silica nanoparticles.



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Workflow for Post-Synthesis Grafting of APTES onto Nanoparticles.

Functionalization of Glass Surfaces

This protocol describes a common method for preparing amino-silylated glass slides for biomolecule immobilization.[13]

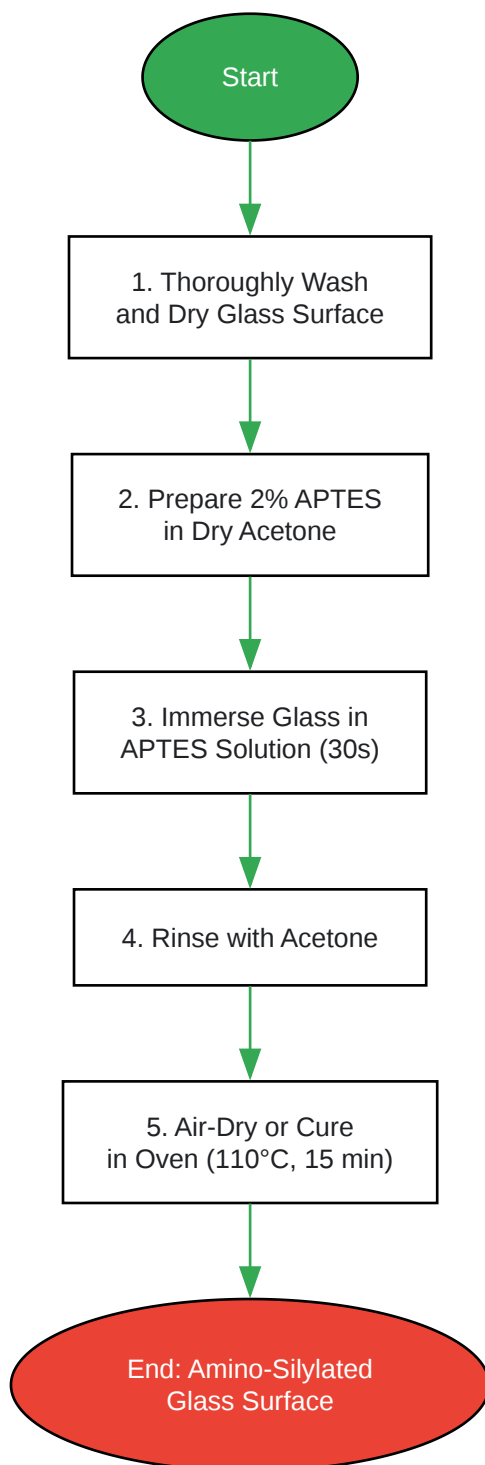
Materials:

- Glass slides or coverslips
- (3-Aminopropyl)triethoxysilane (APTES)
- Dry Acetone (water-free)
- Coplin jars or suitable containers for immersion
- Fume hood

Procedure:

- Surface Cleaning: Thoroughly wash the glass surfaces with detergent, rinse extensively with deionized water, and dry completely.
- Preparation of APTES Solution: In a fume hood, prepare a 2% (v/v) solution of APTES in dry acetone. For example, mix 1 part APTES with 49 parts dry acetone.[13]
- Immersion: Immerse the clean, dry glass slides in the freshly prepared 2% APTES solution for 30-60 seconds.[13]
- Rinsing: Remove the slides from the APTES solution and rinse them thoroughly with fresh acetone to remove excess, unbound silane.[13]
- Drying/Curing: Allow the slides to air-dry completely in a dust-free environment. For a more robust coating, the slides can be cured in an oven at 110°C for 15 minutes.

- Storage: The dried, silylated surface is now ready for use or can be stored in a desiccator for future use.[13]



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